

# Application Notes and Protocols for Cadmium Silver Alloy Wire Drawing and Processing

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## Compound of Interest

Compound Name: Cadmium;silver

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These application notes provide a comprehensive overview of the techniques and protocols for the drawing and processing of cadmium silver (Ag-Cd) alloy wires, widely utilized in the manufacturing of electrical contacts and other specialized industrial applications. The following sections detail the underlying principles, experimental procedures, and the influence of various processing parameters on the final properties of the wire.

## Introduction to Cadmium Silver Alloys

Cadmium silver alloys, particularly silver-cadmium oxide (Ag-CdO) composites, are extensively used in low-voltage electrical apparatus due to their excellent resistance to contact welding, good arc erosion resistance, and low contact resistance over their service life.[1] The addition of 10-15% cadmium oxide to silver enhances the material's durability against electrical erosion and provides a degree of arc-quenching capability.[2] These materials are typically manufactured through powder metallurgy or internal oxidation methods.[3] The internal oxidation process, which will be the focus of these notes, involves the oxidation of cadmium within a silver-cadmium alloy matrix to form a dispersion of fine cadmium oxide particles. This method results in a material with superior hardness and electrical conductivity compared to those produced by powder metallurgy.

## Manufacturing and Processing of Cadmium Silver Alloy Wire

The production of cadmium silver alloy wire is a multi-step process that begins with the creation of the alloy and proceeds through various stages of mechanical and thermal treatment to achieve the desired dimensions and properties. A general manufacturing process is outlined in the patent CN106048289A.[\[1\]](#)

## Experimental Protocols

### 2.1.1. Protocol for Alloy Preparation and Casting

- **Material Weighing:** Accurately weigh high-purity silver (99.99%) and cadmium (99.99%) to the desired composition (e.g., 85-90% Ag, 10-15% Cd).
- **Melting:** Place the weighed metals into a medium-frequency induction melting furnace.
- **Ingot Casting:** Heat the mixture until a homogenous molten alloy is formed and then cast it into ingots.

### 2.1.2. Protocol for Hot Extrusion and Initial Drawing

- **Surface Cleaning:** Clean the surfaces of the cast ingots by turning to remove any impurities or oxide layers.
- **Heating and Extrusion:** Heat the cleaned ingots and extrude them into silver-cadmium alloy wire rods.
- **Initial Wire Drawing:** Draw the wire rods through a series of dies to reduce their diameter.
- **Cutting:** Cut the drawn wire into segments of a suitable length for the subsequent oxidation process.

### 2.1.3. Protocol for Internal Oxidation

The internal oxidation process is critical for forming the cadmium oxide dispersion within the silver matrix. A two-stage oxidation process can be employed to control the particle size of the oxide.[\[1\]](#)

- **Furnace Loading:** Place the wire segments into an internal oxidation furnace with an oxygen-rich atmosphere.

- **Low-Temperature Oxidation:** Initially, perform oxidation at a lower temperature to form fine oxide particles.
- **High-Temperature Oxidation:** Subsequently, increase the temperature for high-temperature oxidation to promote the growth of coarser oxide particles. This combination of fine and coarse particles can improve the material's malleability.[\[1\]](#)

For a detailed study on the kinetics of internal oxidation, refer to the research on Ag-Cd alloys, which investigates the process at temperatures of 670°C, 750°C, and 795°C for durations ranging from 5 to 48 hours.[\[4\]](#)

#### 2.1.4. Protocol for Post-Oxidation Processing

- **Cleaning and Polishing:** After oxidation, clean and polish the wire segments to remove any surface oxides.
- **Pressing and Extrusion:** Dry the segments and press them into round ingots. Heat these ingots in an air furnace and extrude them into wires.

#### 2.1.5. Protocol for Final Wire Drawing and Annealing

- **Final Drawing:** Draw the extruded wires through a series of dies to achieve the final desired diameter.
- **Annealing:** Perform an annealing treatment to relieve internal stresses and improve the wire's ductility. The annealing process involves heating the wire to a specific temperature, holding it for a certain duration, and then cooling it. This step is crucial for restoring the elasticity of the work-hardened metal.[\[5\]](#)

## Data on Material Properties

The following tables summarize the quantitative data for the properties of cadmium silver alloys.

Table 1: Physical and Mechanical Properties of 90Ag-10CdO Alloy[\[6\]](#)

Property	Value
Density	9.79 g/cm <sup>3</sup>
Hardness, Rockwell F	42
Tensile Strength, Ultimate	103 MPa
Melting Point	≤ 980 °C

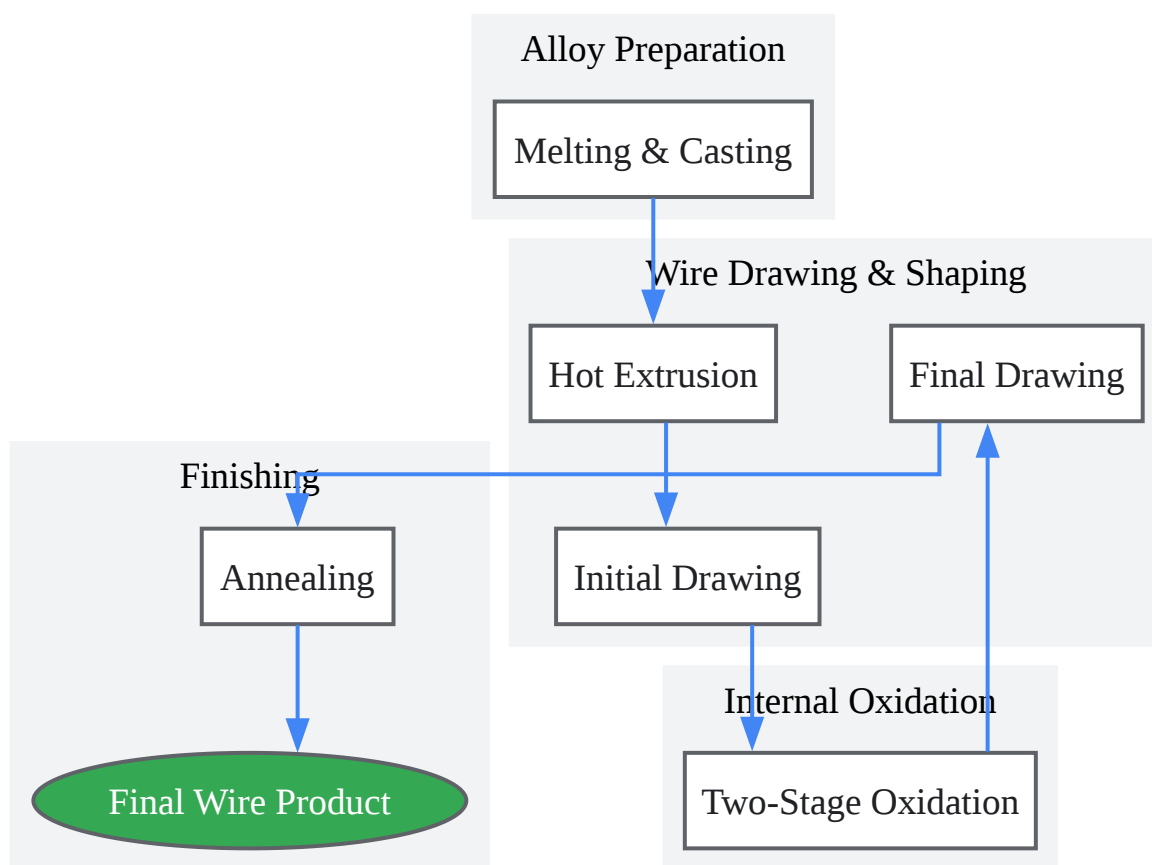
Table 2: Influence of CdO Particle Size on the Properties of AgCdO(12) Material[7]

Mean Oxide Particle Size (μm)	Resistivity (μΩ·cm)	Hardness (HV)	Tensile Strength (MPa)
0.8	2.2	101	300
1.2	2.1	98	290
1.5	2.11	95	284

Visualization of Processing Workflows and Relationships

Experimental Workflow

The following diagram illustrates the key stages in the manufacturing and processing of cadmium silver alloy wire.

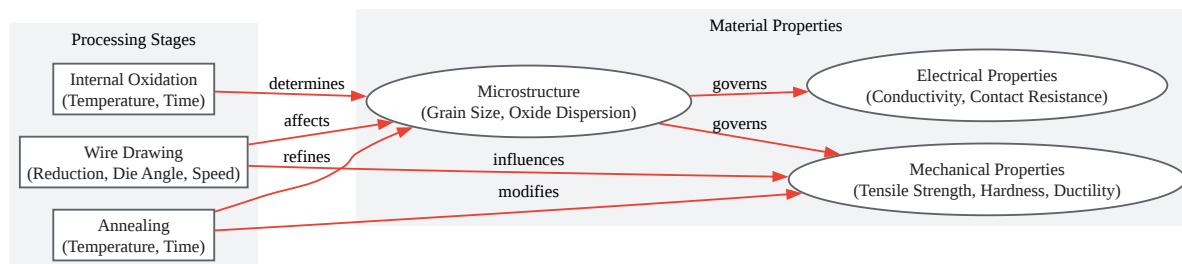


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### *Manufacturing Workflow for Ag-CdO Wire*

## Relationship between Processing and Properties

The diagram below illustrates the logical relationship between the key processing stages and the resulting material properties.



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### Processing-Property Interrelationships

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